

Application Notes and Protocols for Measuring Platelet Aggregation with (Rac)-AZD6482

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For Researchers, Scientists, and Drug Development Professionals

Introduction

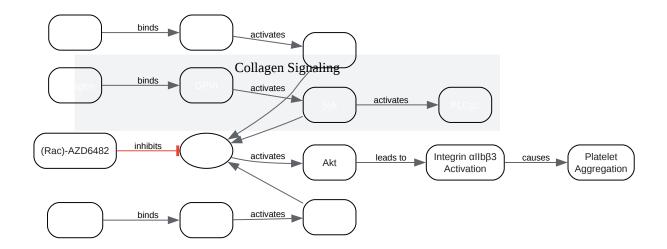
(Rac)-AZD6482 is a potent and selective inhibitor of phosphoinositide 3-kinase β (PI3K β), a key enzyme in intracellular signaling pathways that regulate platelet activation and aggregation. These application notes provide detailed protocols for measuring the in vitro effects of (Rac)-AZD6482 on platelet aggregation using light transmission aggregometry (LTA), the gold-standard method for assessing platelet function. The provided methodologies and data presentation formats are intended to guide researchers in the preclinical evaluation of (Rac)-AZD6482 and other PI3K β inhibitors.

Mechanism of Action and Signaling Pathways

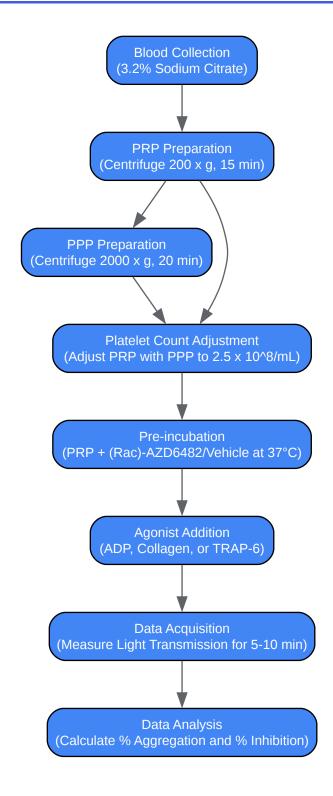
(Rac)-AZD6482 exerts its antiplatelet effect by inhibiting PI3K β , which is a critical downstream signaling molecule for several key platelet surface receptors, including the collagen receptor glycoprotein VI (GPVI) and the ADP receptor P2Y12. Inhibition of PI3K β by AZD6482 attenuates multiple signaling pathways, leading to a mild and generalized antiplatelet effect. A maximal anti-platelet effect of AZD6482 has been observed at a concentration of 1 μ M.[1]

The following diagram illustrates the central role of PI3K β in platelet activation pathways targeted by (Rac)-AZD6482.









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References

- 1. Frontiers | Perspective: Collagen induced platelet activation via the GPVI receptor as a primary target of colchicine in cardiovascular disease [frontiersin.org]
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